

Comparative study of the antioxidant potential of different mogrosides

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Compound of Interest

Compound Name: 11-Dehydroxyisomogroside V

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The Antioxidant Power of Mogrosides: A Comparative Analysis

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A comprehensive review of existing literature reveals significant antioxidant potential within the mogroside family, a group of triterpenoid glycosides extracted from the fruit of *Siraitia grosvenorii* (monk fruit). This comparison guide synthesizes available experimental data to offer researchers, scientists, and drug development professionals an objective look at the varying antioxidant capacities of different mogrosides, with a particular focus on Mogroside V and its derivatives.

The primary active components of monk fruit, mogrosides are recognized for their intense sweetness and are gaining attention for their therapeutic properties, including anti-inflammatory and antioxidant effects.^{[1][2]} These compounds have demonstrated the ability to scavenge harmful free radicals, thereby protecting cells from oxidative damage.^[3]

Comparative Antioxidant Activity

Studies directly comparing the bioactivities of various purified mogrosides are limited, but available data provides a substantive comparison of their antioxidant potential. The following tables summarize the quantitative data from in vitro antioxidant assays.

Table 1: Radical Scavenging Activity of Mogroside V and 11-oxo-mogroside V

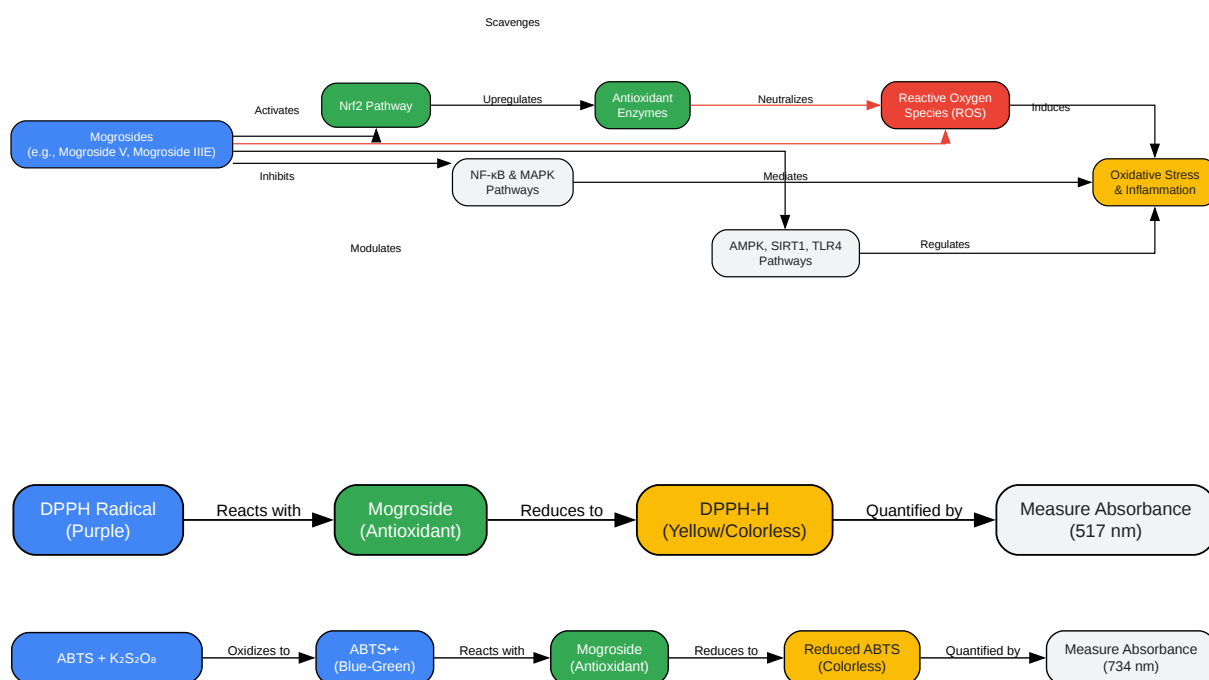
Mogroside	Assay	Result	EC50/IC50 (µg/mL)	Reference
Mogroside V	Hydroxyl Radical (•OH) Scavenging	More effective than 11-oxo-mogroside V	48.44	[4][5][6]
11-oxo-mogroside V	Hydroxyl Radical (•OH) Scavenging	Less effective than Mogroside V	146.17	[4][6]
Mogroside V	Superoxide Anion (O ₂ ⁻) Scavenging	Less effective than 11-oxo-mogroside V	Not Reported	[4][5][6]
11-oxo-mogroside V	Superoxide Anion (O ₂ ⁻) Scavenging	More effective than Mogroside V	4.79	[4][6]
Mogroside V	Hydrogen Peroxide (H ₂ O ₂) Scavenging	Less effective than 11-oxo-mogroside V	Not Reported	[4][5][6]
11-oxo-mogroside V	Hydrogen Peroxide (H ₂ O ₂) Scavenging	More effective than Mogroside V	16.52	[4][6]
11-oxo-mogroside V	•OH-induced DNA Damage Inhibition	Remarkably effective	3.09	[4][6]

Table 2: Antioxidant Activity of Mogroside Extract (Rich in Mogroside V)

Assay	Result	IC50 (µg/mL)	Reference
DPPH Radical Scavenging	Moderate activity	1118.1	[5][7]
ABTS Radical Scavenging	Moderate activity	1473.2	[5][7]

Signaling Pathways in Mogroside Antioxidant Activity

Mogrosides exert their protective effects against oxidative stress through the modulation of key signaling pathways. Mogroside V has been shown to influence the NF-κB and MAPK pathways, which are central to the inflammatory response.[5] Other mogrosides, such as Mogroside III E, act on metabolic and inflammatory regulators like AMPK, SIRT1, and TLR4.[5] Furthermore, Mogroside V has been reported to increase the expression of antioxidant enzymes through the Nrf2-related antioxidant pathway.[8]



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